

An In-depth Technical Guide on the Solubility and Stability of Dimefox

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Compound of Interest

Compound Name: Dimefox

Cat. No.: B150142

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Introduction

Dimefox, an organophosphate insecticide, has been historically utilized for its systemic properties in controlling a range of agricultural pests.^{[1][2]} A comprehensive understanding of its physicochemical properties, particularly its solubility and stability, is paramount for assessing its environmental fate, toxicological profile, and potential for therapeutic applications. This technical guide provides a detailed overview of the solubility and stability of **Dimefox**, outlines experimental protocols for their determination, and illustrates its primary mechanism of action.

Core Physicochemical Properties of Dimefox

Property	Value	Source(s)
Molecular Formula	C ₄ H ₁₂ FN ₂ OP	[3]
Molar Mass	154.12 g/mol	[3]
Appearance	Colorless liquid	[3]
Odor	Fishy	[3]
Vapor Pressure	0.11 mmHg at 20 °C	[3]
Log Kow (Octanol-Water Partition Coefficient)	-0.43 (Estimated)	[3]

Solubility of Dimefox

Dimefox exhibits high solubility in aqueous solutions and is miscible with a variety of organic solvents.

Quantitative Solubility Data

Solvent	Solubility	Temperature	pH	Source(s)
Water	1,000,000 mg/L (Miscible)	20 °C	7	[2]
Water	14.8 g/L*	25 °C	Not Specified	[1]
Organic Solvents	Miscible	20 °C	Not Applicable	[3]

*Note: There is a discrepancy in the reported aqueous solubility of **Dimefox**. While most sources indicate that it is miscible with water, a value of 14.8 g/L has also been reported. The miscibility is more widely cited in chemical databases.

Stability of Dimefox

The stability of **Dimefox** is influenced by several factors, including pH, temperature, and the presence of oxidizing agents.

Quantitative Stability Data

Stability Type	Condition	Half-life / Observation	Source(s)
Hydrolysis	pH 7	> 10 years	[3]
Hydrolysis	pH 6.0 (in ethanol/buffer 20:80)	8.8 days at 70 °C	[3]
Hydrolysis	Acidic conditions	Hydrolyzes	[3]
Hydrolysis	Alkaline conditions	Resistant to hydrolysis	[3]
Oxidation	Vigorous oxidizing agents	Slowly oxidized	[3]
Oxidation	Chlorine	Rapidly oxidized	[3]
Thermal Decomposition	Elevated temperatures	Decomposes, emitting toxic fumes of hydrogen fluoride, nitrogen oxides, and phosphorus oxides.	[3]
Photolysis	Sunlight ($\lambda > 290$ nm)	Not expected to be susceptible to direct photolysis.	[3]
Atmospheric Degradation	Reaction with hydroxyl radicals	Estimated half-life of 6.0 hours.	[3]

Experimental Protocols

The determination of the solubility and stability of chemical compounds like **Dimefox** is guided by standardized protocols established by organizations such as the Organisation for Economic Co-operation and Development (OECD) and the U.S. Environmental Protection Agency (EPA).

Water Solubility Determination (based on OECD Guideline 105)

The water solubility of a compound is determined to assess its potential distribution in the environment. The Flask Method is suitable for substances with solubilities above 10 mg/L.

- **Preparation of Test Solution:** A supersaturated solution of **Dimefox** in deionized water is prepared in a glass flask.
- **Equilibration:** The flask is agitated at a constant temperature (e.g., 20 °C) for a sufficient period to allow for equilibrium to be reached (typically 24-48 hours).
- **Phase Separation:** The solution is centrifuged or filtered to remove any undissolved **Dimefox**.
- **Analysis:** The concentration of **Dimefox** in the clear aqueous phase is determined using a validated analytical method, such as Gas Chromatography with Flame Ionization Detection (GC-FID) or High-Performance Liquid Chromatography (HPLC).
- **Replicate Analysis:** The experiment is performed in triplicate to ensure the reproducibility of the results.

Hydrolytic Stability Determination (based on OECD Guideline 111)

This test determines the rate of hydrolysis of a substance as a function of pH.

- **Preparation of Buffer Solutions:** Sterile aqueous buffer solutions are prepared at pH 4, 7, and 9.
- **Test Substance Addition:** A known concentration of **Dimefox** is added to each buffer solution. The concentration should be below its water solubility limit.
- **Incubation:** The solutions are maintained at a constant temperature (e.g., 50 °C for a preliminary test, or a lower temperature for an extended study) in the dark to prevent photolysis.
- **Sampling:** Aliquots are taken from each solution at various time intervals.
- **Analysis:** The concentration of the remaining **Dimefox** and any major hydrolysis products are determined by a suitable analytical method (e.g., LC-MS/MS) to establish the degradation kinetics.

- **Data Evaluation:** The rate constant and half-life of hydrolysis are calculated for each pH.

Photolytic Stability Determination (based on OECD Guideline 316)

This guideline is used to assess the potential for direct phototransformation of a chemical in water.

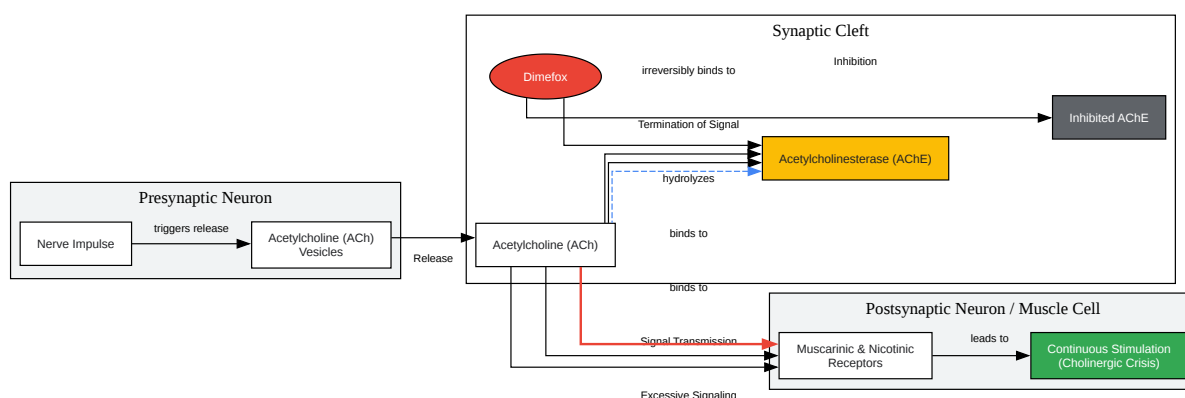
- **UV-Vis Absorption Spectrum:** The absorption spectrum of **Dimefox** in water is measured to determine if it absorbs light at wavelengths greater than 290 nm. As **Dimefox** does not have significant chromophores for this region, direct photolysis is not expected to be a major degradation pathway.^[3]
- **Irradiation:** A solution of **Dimefox** in pure, buffered water is exposed to a light source that simulates natural sunlight (e.g., a xenon arc lamp).
- **Dark Control:** A parallel experiment is conducted in the dark to account for any non-photolytic degradation (e.g., hydrolysis).
- **Sampling and Analysis:** Samples are collected from both the irradiated and dark control solutions at various time points and analyzed for the concentration of **Dimefox**.
- **Quantum Yield Calculation:** If significant photodegradation is observed, the quantum yield (the efficiency of a photon in causing a chemical reaction) can be calculated.

Mechanism of Action: Acetylcholinesterase Inhibition

Dimefox, like other organophosphate insecticides, exerts its toxic effects through the inhibition of the enzyme acetylcholinesterase (AChE). AChE is crucial for the termination of nerve impulses at cholinergic synapses by hydrolyzing the neurotransmitter acetylcholine (ACh).

The inhibition of AChE by **Dimefox** leads to an accumulation of ACh in the synaptic cleft. This results in the continuous stimulation of muscarinic and nicotinic receptors, leading to a state of cholinergic crisis characterized by a range of symptoms, including muscle tremors, convulsions, and ultimately, respiratory failure.

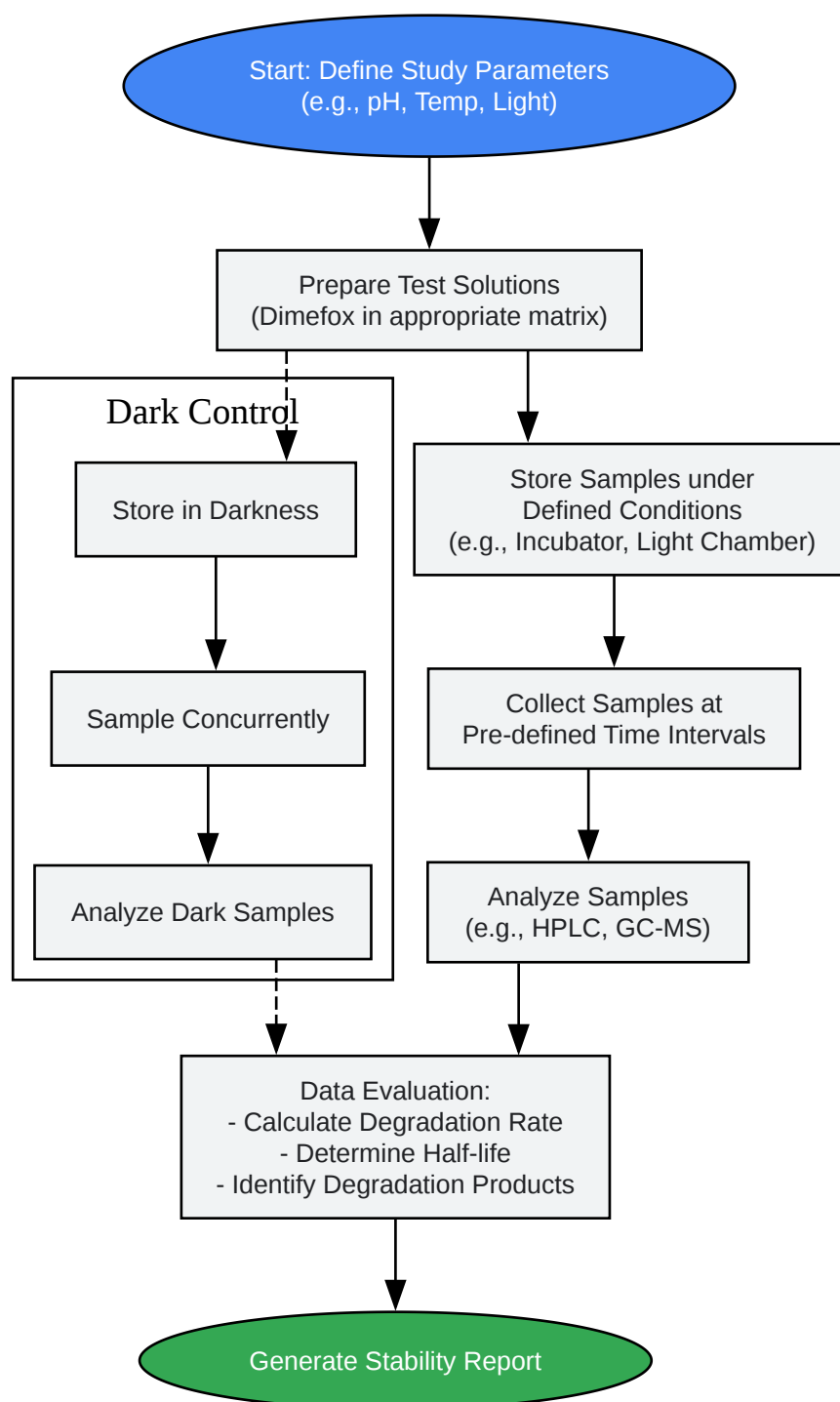
Signaling Pathway of Acetylcholinesterase Inhibition by Dimefox



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Caption: Inhibition of acetylcholinesterase by **Dimefox**.

Experimental Workflow for a Stability Study



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Caption: General workflow for a chemical stability study.

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References

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